

Understanding the chemical properties of (E)-AG 99 for research

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Compound of Interest

Compound Name: (E)-AG 99

Cat. No.: B1683692

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(E)-AG 99: A Technical Guide for Researchers

This technical guide provides an in-depth overview of the chemical and biological properties of **(E)-AG 99**, also known as Tyrphostin AG 99. Designed for researchers, scientists, and drug development professionals, this document details the compound's mechanism of action as a protein tyrosine kinase inhibitor, offers structured data on its activity, and provides comprehensive experimental protocols and visual workflows to facilitate its use in a research setting.

Core Chemical and Biological Properties

(E)-AG 99 is a member of the tyrphostin family of compounds, which are synthetic inhibitors of protein tyrosine kinases. It is recognized for its potent inhibitory activity against the Epidermal Growth Factor Receptor (EGFR), a key regulator of cellular growth, proliferation, and differentiation. Dysregulation of EGFR signaling is a common factor in the progression of various cancers, making it a significant target for therapeutic research.

Chemical Structure and Properties:

- Synonyms: Tyrphostin 46, Tyrphostin A46, Tyrphostin B40
- CAS Number: 122520-85-8
- Molecular Formula: $C_{10}H_8N_2O_3$

- Molecular Weight: 204.18 g/mol

Quantitative Data Summary

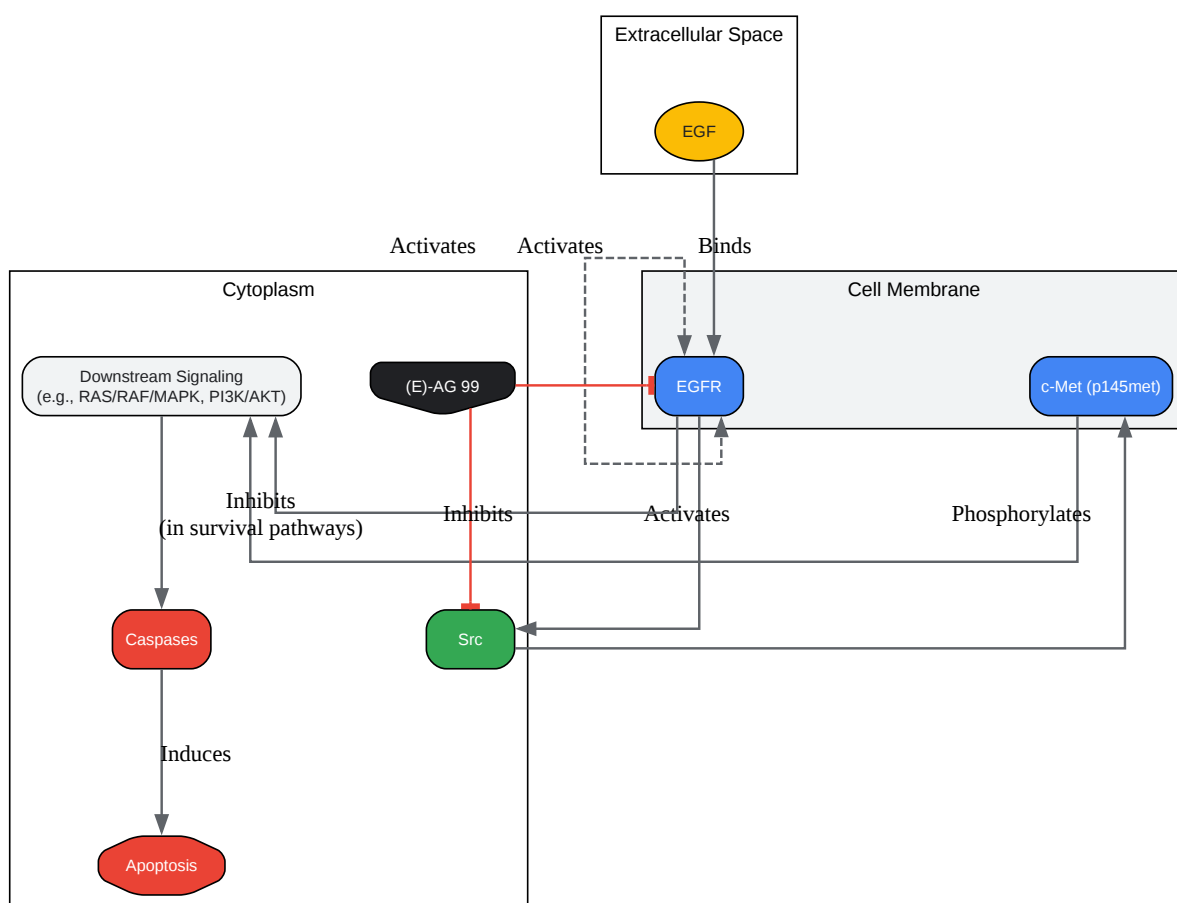
The inhibitory activity of **(E)-AG 99** has been quantified against its primary target, EGFR. The following table summarizes the key inhibitory concentration data.

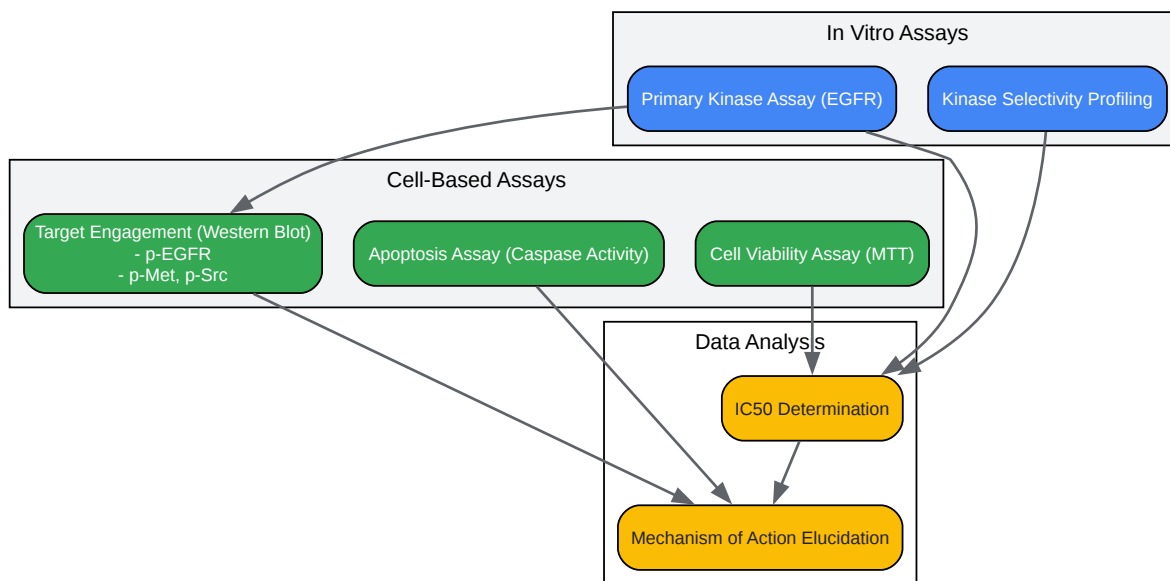
Parameter	Value	Target/System	Reference
IC ₅₀	10 µM	EGF Receptor Tyrosine Kinase	[1]
Selectivity	Selective over insulin receptor kinase	-	[1]

Mechanism of Action and Signaling Pathway

(E)-AG 99 primarily functions as an ATP-competitive inhibitor of the EGFR tyrosine kinase[2]. By binding to the ATP pocket of the EGFR kinase domain, it prevents the autophosphorylation of the receptor, a critical step for the activation of downstream signaling pathways.

The inhibitory action of **(E)-AG 99** has been shown to extend to the phosphorylation of other key signaling molecules. Notably, it blocks the tyrosine phosphorylation of p145met (the β-subunit of the c-Met/hepatocyte growth factor receptor) in a manner that also involves the inhibition of Src kinase activity[2]. This blockade of critical signaling nodes ultimately leads to the induction of apoptosis, or programmed cell death, through the activation of caspase-like proteases[1].





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References

- 1. AG 99 | CAS:122520-85-8 | EGFR inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. apexbt.com [apexbt.com]
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